

# Methyl 2-acetamido-5-bromobenzoate safety data sheet (SDS) information

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## Compound of Interest

Compound Name: Methyl 2-acetamido-5-bromobenzoate

Cat. No.: B144755

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## Technical Guide: Safety Data for Methyl 2-acetamido-5-bromobenzoate

This document provides a comprehensive overview of the safety data for **Methyl 2-acetamido-5-bromobenzoate** (CAS No. 138825-96-4), compiled from available Safety Data Sheets (SDS). It is intended to inform researchers and laboratory personnel on safe handling, storage, and emergency procedures.

## Chemical Identification

**Methyl 2-acetamido-5-bromobenzoate** is a chemical intermediate used primarily for research and development purposes.<sup>[1]</sup> Its identification details are summarized below.

Identifier	Value	Source
Chemical Name	Methyl 2-acetamido-5-bromobenzoate	[1]
Synonym(s)	Methyl 2-(acetylamino)-5-bromobenzoate	
CAS Number	138825-96-4	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> BrNO <sub>3</sub>	[2]
Molecular Weight	272.10 g/mol	[2]
Structure	InChI Key: CPARHIBNDSEJGR- UHFFFAOYSA-N	

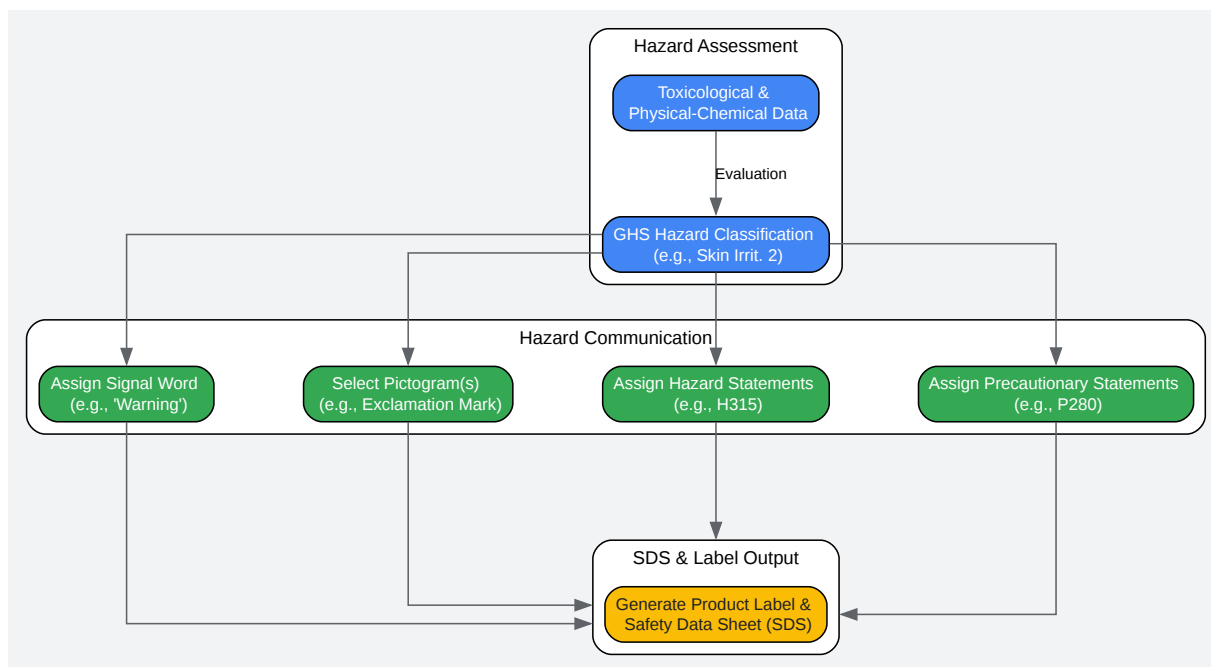
## Hazard Identification and Classification

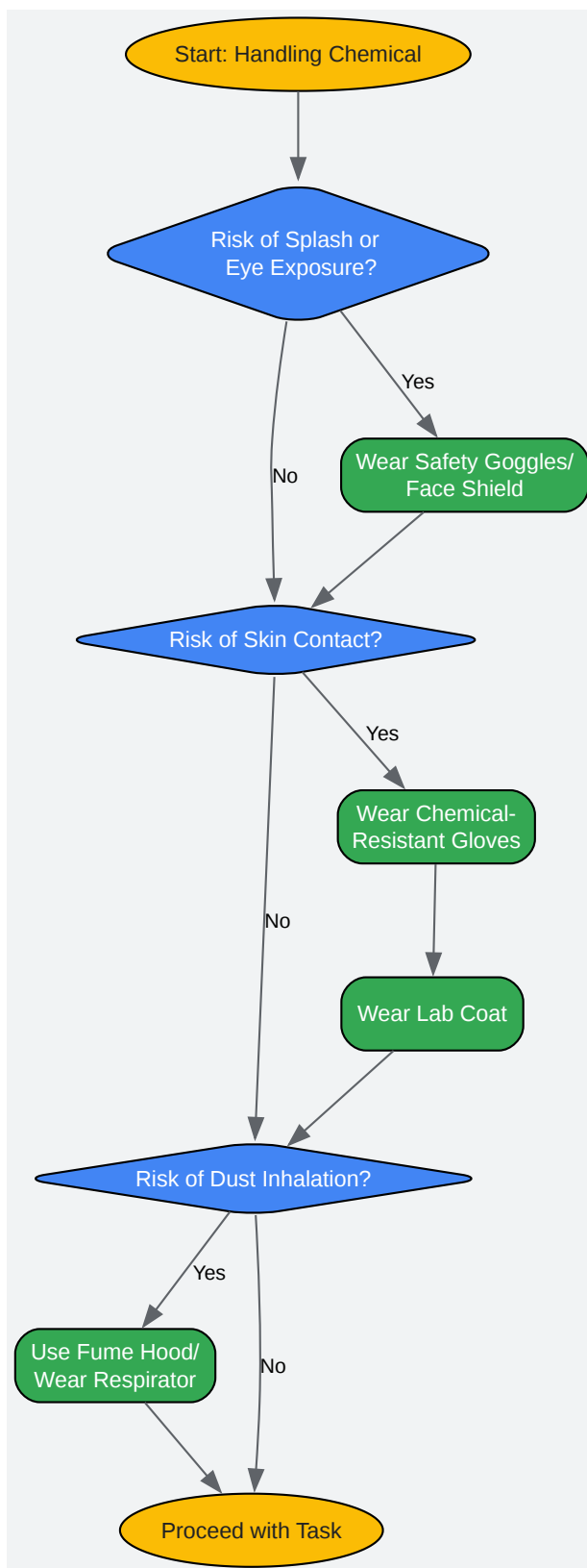
As of the latest review, specific GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard classifications for **Methyl 2-acetamido-5-bromobenzoate** are not widely published in the provided search results. The toxicological properties have not been fully investigated.[3][4] However, based on related chemical structures, it is prudent to handle this compound as a potential irritant and with general laboratory precautions.

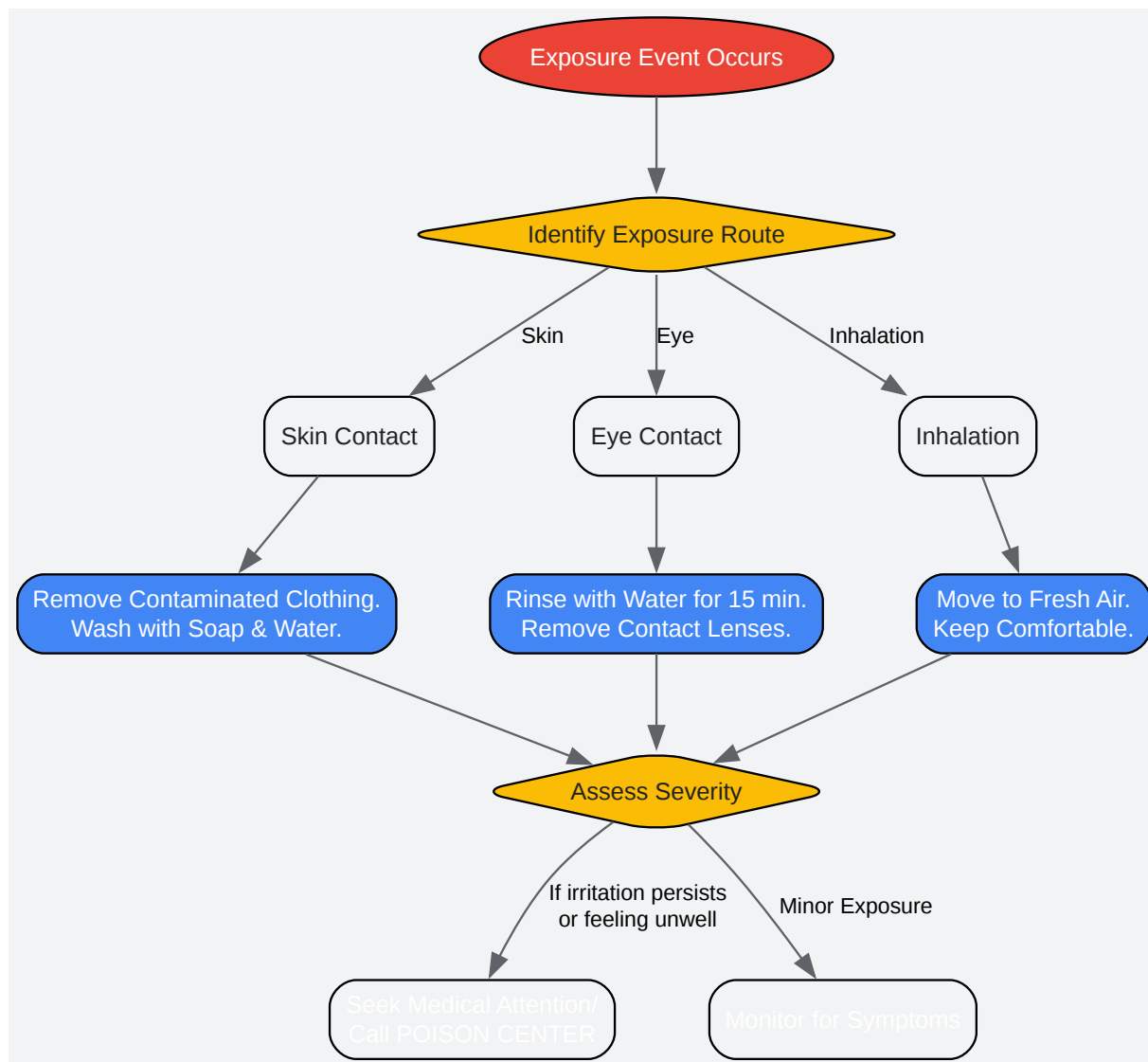
### General Prudent Practices:

- Eye Contact: May cause eye irritation. Avoid contact with eyes.[3]
- Skin Contact: May cause skin irritation. Avoid contact with skin.[3]
- Inhalation: Not an expected route of exposure under normal conditions, but inhalation of dust should be avoided.[3]
- Ingestion: May be harmful if swallowed.[3]

The following diagram illustrates the general GHS logic, which should be applied if and when specific hazard data becomes available.







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